

An In-Depth Technical Guide to 2-(Phenylthio)ethanol: Safety, Handling, and Applications

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Compound of Interest

Compound Name: 2-(Phenylthio)ethanol

Cat. No.: B1207423

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(Phenylthio)ethanol** (CAS No. 699-12-7), a versatile reagent used in various synthetic applications. The following sections detail its hazardous properties, proper handling and storage procedures, emergency response protocols, and cited experimental applications.

Chemical Identification and Physical Properties

2-(Phenylthio)ethanol, also known as 2-Hydroxyethyl phenyl sulfide, is a combustible liquid with a characteristic stench.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	699-12-7	[2]
EC Number	211-828-9	[2]
Molecular Formula	C ₈ H ₁₀ OS	[2]
Molecular Weight	154.23 g/mol	[2]
Appearance	Clear liquid	[1]
Odor	Stench	[1]
Boiling Point	115-116 °C at 2 mmHg	[2]
Density	1.143 g/mL at 25 °C	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Refractive Index	n ₂₀ /D 1.592	[2]


Hazard Identification and Classification

2-(Phenylthio)ethanol is classified as a hazardous substance. The primary hazards are summarized in the table below, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text

(Illustrative - actual pictograms may vary by supplier)

Safe Handling and Storage

Proper handling and storage of **2-(Phenylthio)ethanol** are crucial to minimize risks in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE Type	Specification	Reference(s)
Eye Protection	Safety glasses with side-shields or goggles.	[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	[3]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	[1]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. For larger quantities or in case of insufficient ventilation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	[3]

Handling Procedures

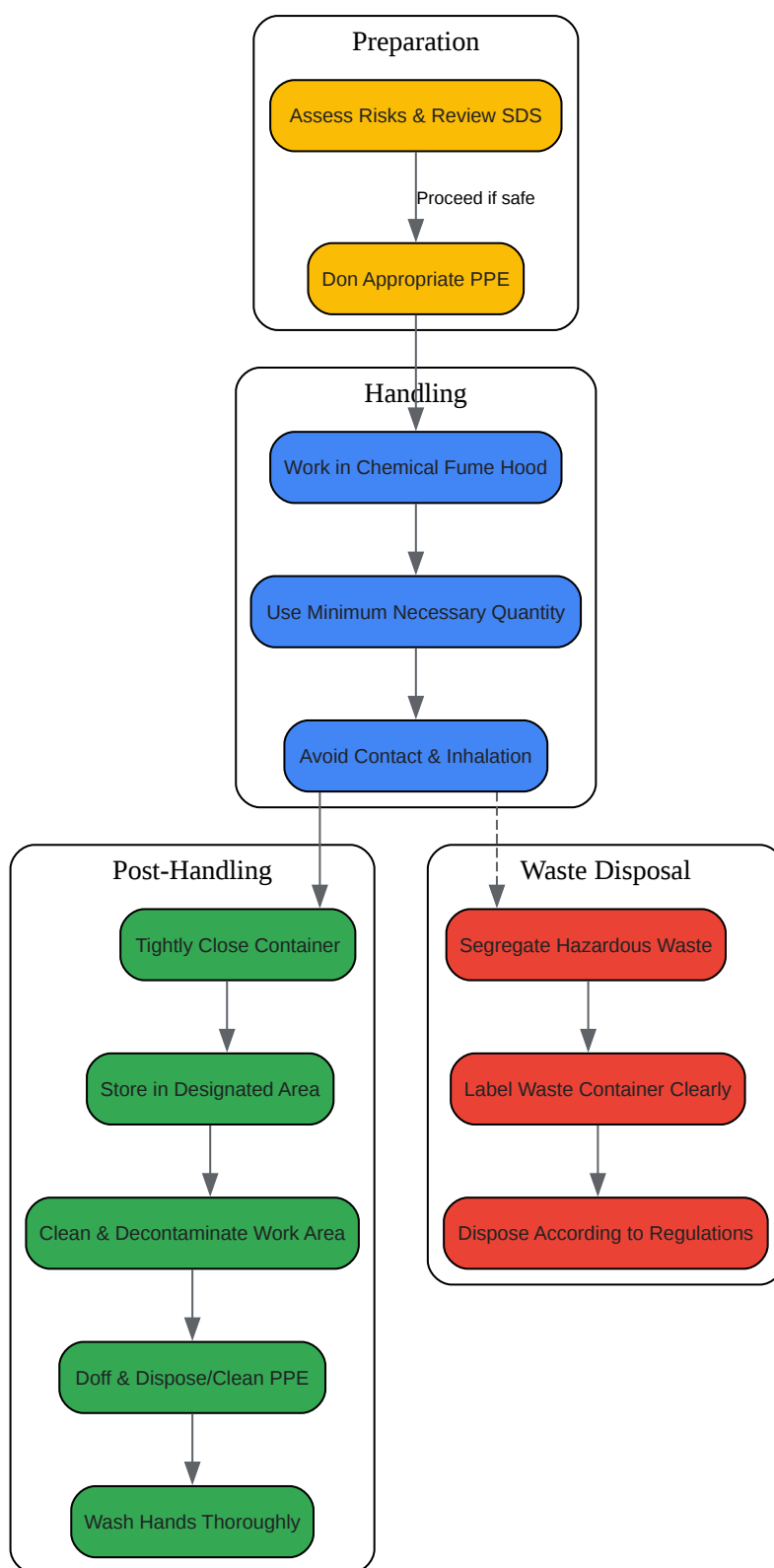
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapor or mist.[1]
- Wash hands thoroughly after handling.[1]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[1]
- Keep away from heat, sparks, and open flames.
- Handle in accordance with good industrial hygiene and safety practices.[1]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- The storage class for this combustible liquid is 10.[3]
- Store locked up.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-(Phenylthio)ethanol** in a research environment.



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Caption: A workflow for the safe handling of **2-(Phenylthio)ethanol**.

Emergency Procedures

In the event of an emergency involving **2-(Phenylthio)ethanol**, follow these procedures.

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.	[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.	[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately.	[1]

Fire-Fighting Measures

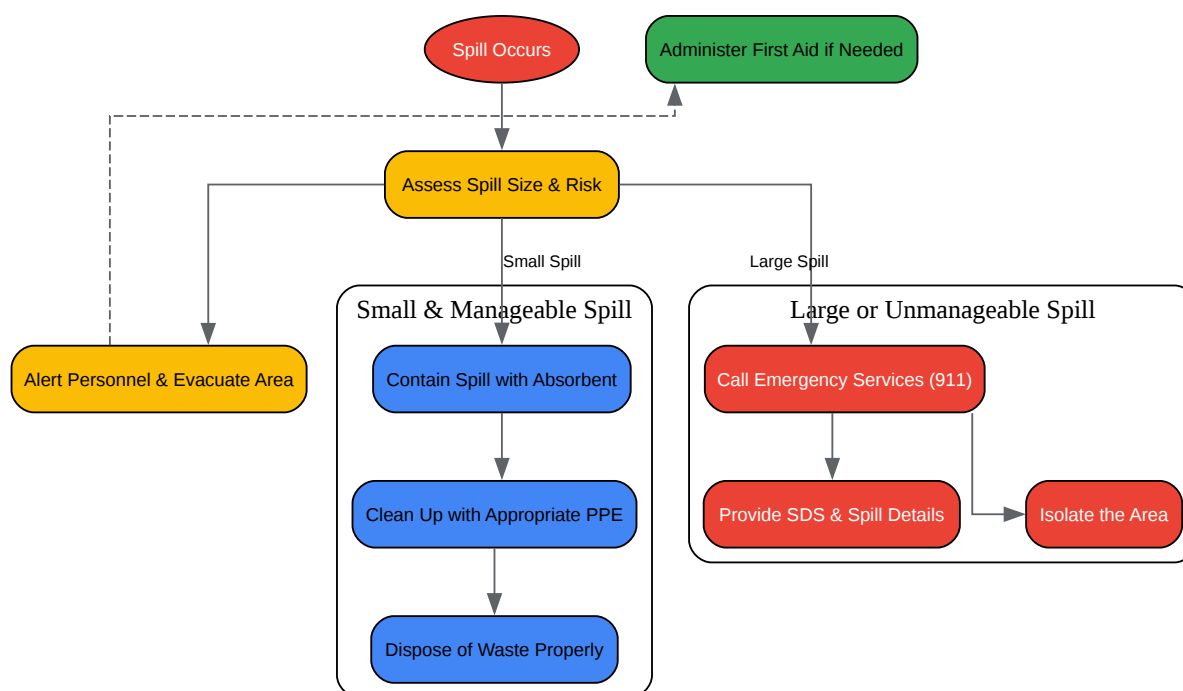
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Emergency Response Workflow

The following diagram outlines the logical steps for responding to a spill of **2-(Phenylthio)ethanol**.



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Caption: Emergency response workflow for a **2-(Phenylthio)ethanol** spill.

Toxicological and Ecological Information

- **Toxicological Information:** To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.
- **Ecological Information:** Data on the ecological effects of this compound are limited. It is important to prevent its release into the environment.

Experimental Protocols

2-(Phenylthio)ethanol is a precursor in several organic syntheses. Detailed experimental protocols for two such applications are provided below.

Synthesis of Benzothiophene

2-(Phenylthio)ethanol can be used in the synthesis of benzothiophene through a reaction on an AlPO_4 and Pd/AlPO_4 catalyst.[3]

Methodology:

While the specific, detailed protocol from the original publication by Afxantidis et al. is not readily available in the immediate search results, the general procedure involves the oxidation-cyclization of **2-(phenylthio)ethanol** at high temperatures in the presence of a Palladium on Alumina (Pd/Al) catalyst.[4] A typical laboratory-scale setup for such a reaction would involve:

- **Catalyst Preparation:** Preparation of the Pd/AlPO_4 catalyst as described in the literature.
- **Reaction Setup:** A solution of **2-(Phenylthio)ethanol** in a high-boiling point solvent would be passed over the heated catalyst bed in a tube furnace under a flow of an inert gas.
- **Reaction Conditions:** The reaction is carried out at elevated temperatures.

- **Product Collection:** The product, benzothiophene, would be collected from the reaction stream by condensation.
- **Purification:** The collected product would then be purified using standard laboratory techniques such as distillation or column chromatography.
- **Characterization:** The identity and purity of the synthesized benzothiophene would be confirmed by analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Infrared (IR) spectroscopy.

Use as a Protecting Group for Thymidine Analogues

The 2-(phenylthio)ethyl group can be employed as a temporary masking group for the thymine residue during the synthesis of sugar-modified thymidine derivatives.^[3]

Methodology:

The detailed experimental procedure from the original Synlett communication by D'Onofrio et al. is not fully available in the search results. However, the general steps for introducing and removing such a protecting group in nucleoside chemistry would typically be:

- **Protection Step:** The N3 position of the thymidine derivative would be alkylated with a suitable 2-(phenylthio)ethylating agent under basic conditions. The reaction would be monitored by Thin Layer Chromatography (TLC) until completion. The protected nucleoside would then be purified by column chromatography.
- **Synthetic Transformations:** With the N3 position protected, other desired chemical modifications would be carried out on the sugar moiety of the nucleoside.
- **Deprotection Step:** The 2-(phenylthio)ethyl group would be removed in a two-stage process. This typically involves an oxidation of the sulfide to a sulfoxide or sulfone, followed by an elimination reaction under basic conditions to release the unprotected thymine residue.
- **Purification and Characterization:** The final deprotected thymidine analogue would be purified by chromatographic methods and its structure confirmed by NMR spectroscopy and mass spectrometry.

Disposal Considerations

Dispose of **2-(Phenylthio)ethanol** and any contaminated materials in accordance with local, state, and federal regulations. This material should be disposed of as hazardous waste. Do not allow it to enter the sewer system.

This document is intended for informational purposes only and does not substitute for a thorough review of the Safety Data Sheet (SDS) provided by the manufacturer and a comprehensive risk assessment before use.

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